

# Csnk1-IN-1: A Technical Guide for Researchers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Csnk1-IN-1

Cat. No.: B12406320

[Get Quote](#)

FOR RESEARCH USE ONLY

## Abstract

**Csnk1-IN-1** is a synthetic, small-molecule inhibitor of Casein Kinase 1 alpha (CSNK1A1), a serine/threonine kinase implicated in a multitude of cellular processes. This document provides a comprehensive technical overview of **Csnk1-IN-1**, including its physicochemical properties, mechanism of action, and its role as a modulator of key signaling pathways. Detailed experimental protocols and data presentation are included to facilitate its use in preclinical research settings.

## Physicochemical Properties

**Csnk1-IN-1** is a solid compound, typically appearing as a light yellow to yellow substance. Its fundamental properties are summarized in the table below.

Property	Value	Reference
Molecular Weight	533.54 g/mol	[1]
Chemical Formula	C29H26F3N5O2	[1]
CAS Number	2468784-55-4	[1]

## Mechanism of Action and Biological Activity

**Csnk1-IN-1** functions as an inhibitor of Casein Kinase 1 alpha (CSNK1A1), also known as CK1 $\alpha$ . It has been shown to exhibit inhibitory activity against related kinases as well. The in vitro inhibitory concentrations (IC50) are detailed in the following table.

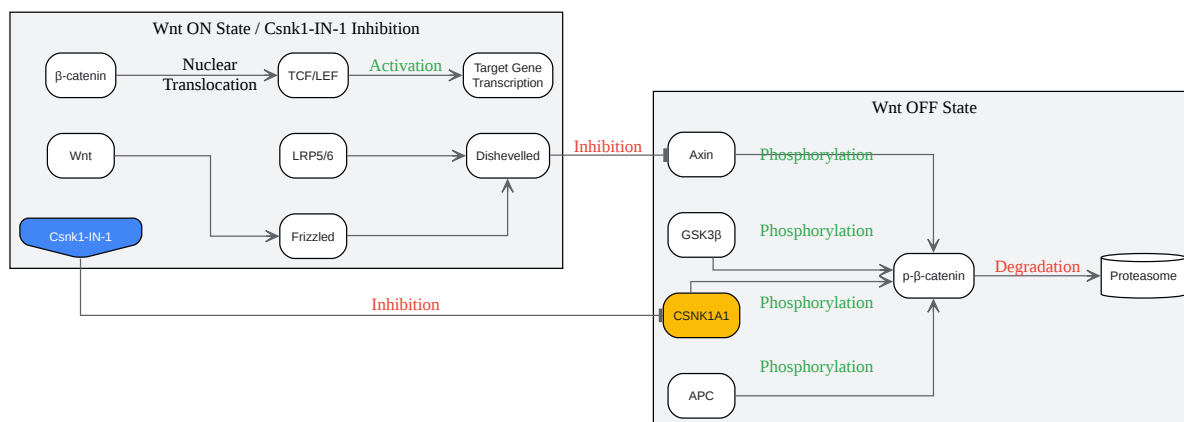
Target	IC50	Reference
CSNK1A1 kinase	21 $\mu$ M	[1]
CSNK1D	29.7 $\mu$ M	[1]
CSNK1A1 (high ATP)	1.5 nM	[1]

## Signaling Pathway Modulation

CSNK1A1 is a critical regulator of several fundamental signaling pathways. As an inhibitor of CSNK1A1, **Csnk1-IN-1** is a valuable tool for investigating these pathways in various disease models, particularly in cancer and immunology.

## Wnt/ $\beta$ -catenin Signaling Pathway

CSNK1A1 is a key component of the  $\beta$ -catenin destruction complex. It phosphorylates  $\beta$ -catenin, marking it for ubiquitination and subsequent proteasomal degradation. Inhibition of CSNK1A1 by **Csnk1-IN-1** is expected to lead to the stabilization and nuclear accumulation of  $\beta$ -catenin, thereby activating Wnt target gene transcription.

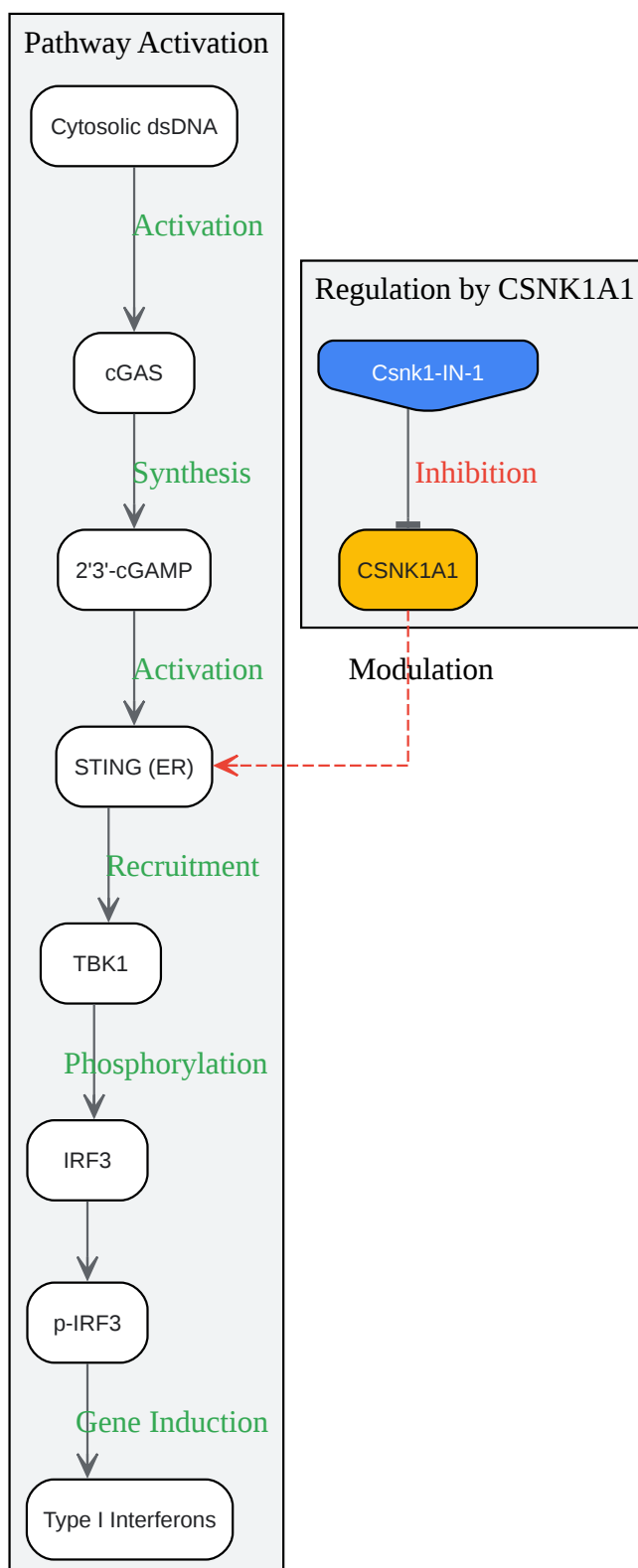


[Click to download full resolution via product page](#)

Caption: Wnt/β-catenin signaling pathway modulation by **Csnk1-IN-1**.

## cGAS-STING Signaling Pathway

Recent studies have implicated CSNK1A1 as a regulator of the cGAS-STING pathway, which is crucial for innate immune responses to cytosolic DNA. CSNK1A1 can modulate this pathway, and therefore, **Csnk1-IN-1** can be utilized to study the intricate regulation of STING-dependent inflammatory responses.



[Click to download full resolution via product page](#)

Caption: **Csnk1-IN-1** as a tool to study CSNK1A1's role in cGAS-STING signaling.

## Experimental Protocols

The following are generalized protocols that can be adapted for the use of **Csnk1-IN-1** in various experimental settings. Researchers should optimize these protocols for their specific cell lines and experimental conditions.

### In Vitro Kinase Assay

This protocol provides a framework for assessing the inhibitory activity of **Csnk1-IN-1** against CSNK1A1.

Materials:

- Recombinant human CSNK1A1 protein
- Kinase buffer (e.g., 25 mM Tris-HCl pH 7.5, 10 mM MgCl<sub>2</sub>, 1 mM EGTA, 0.5 mM DTT)
- Substrate (e.g.,  $\alpha$ -casein or a specific peptide substrate)
- [ $\gamma$ -<sup>32</sup>P]ATP or ATP and a suitable detection reagent (e.g., ADP-Glo™)
- **Csnk1-IN-1** dissolved in DMSO
- 96-well plates
- Incubator
- Detection instrument (e.g., scintillation counter or luminometer)

Procedure:

- Prepare a serial dilution of **Csnk1-IN-1** in DMSO. Further dilute in kinase buffer to the desired final concentrations. Include a DMSO-only control.
- In a 96-well plate, add the diluted **Csnk1-IN-1** or DMSO control.
- Add the CSNK1A1 enzyme to each well.
- Add the substrate to each well.

- Initiate the kinase reaction by adding ATP (and [ $\gamma$ - $^{32}$ P]ATP if using radiography).
- Incubate the plate at 30°C for a predetermined time (e.g., 30-60 minutes).
- Stop the reaction (e.g., by adding EDTA or a kinase inhibitor).
- Detect the kinase activity. For radiometric assays, spot the reaction mixture onto phosphocellulose paper, wash, and measure radioactivity. For luminescence-based assays, follow the manufacturer's instructions for the detection reagent.
- Calculate the IC<sub>50</sub> value of **Csnk1-IN-1** by plotting the percentage of inhibition against the logarithm of the inhibitor concentration.

Caption: Workflow for an in vitro kinase assay with **Csnk1-IN-1**.

## Cell-Based Assay for Wnt/ $\beta$ -catenin Signaling

This protocol describes how to assess the effect of **Csnk1-IN-1** on the Wnt/ $\beta$ -catenin signaling pathway in cultured cells.

Materials:

- Cell line with a Wnt-responsive reporter (e.g., TOP/FOP-Flash luciferase reporter)
- Cell culture medium and supplements
- **Csnk1-IN-1** dissolved in DMSO
- Wnt ligand (e.g., Wnt3a conditioned medium) or a GSK3 $\beta$  inhibitor (e.g., CHIR99021) as a positive control
- Luciferase assay reagent
- Luminometer

Procedure:

- Seed cells in a 96-well plate and allow them to adhere overnight.

- Treat the cells with various concentrations of **Csnk1-IN-1** or DMSO control. If investigating antagonism, co-treat with a Wnt ligand.
- Incubate for a suitable period (e.g., 16-24 hours).
- Lyse the cells and measure luciferase activity according to the manufacturer's protocol.
- Normalize the TOP-Flash (Wnt-responsive) luciferase activity to the FOP-Flash (negative control) activity.
- Analyze the dose-dependent effect of **Csnk1-IN-1** on Wnt signaling.

## Data Presentation

All quantitative data should be presented in a clear and structured format to allow for easy interpretation and comparison.

Table 1: Physicochemical Properties of **Csnk1-IN-1**

Property	Value
<b>Molecular Weight</b>	<b>533.54 g/mol</b>
Chemical Formula	C29H26F3N5O2

| CAS Number | 2468784-55-4 |

Table 2: In Vitro Inhibitory Activity of **Csnk1-IN-1**

Target Kinase	IC50
<b>CSNK1A1</b>	<b>21 µM</b>
CSNK1D	29.7 µM

| CSNK1A1 (high ATP) | 1.5 nM |

## Ordering and Storage

**Csnk1-IN-1** can be procured from various chemical suppliers. It should be stored as a solid at -20°C. For long-term storage of solutions in DMSO, it is recommended to store at -80°C. Avoid repeated freeze-thaw cycles.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Csnk1-IN-1: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12406320#csnk1-in-1-molecular-weight-and-formula\]](https://www.benchchem.com/product/b12406320#csnk1-in-1-molecular-weight-and-formula)

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)



# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)